

Technical Guide to the Safety Data of 4-Methylpentanal-d7

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Compound of Interest

Compound Name: 4-Methylpentanal-d7

Cat. No.: B1146708

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **4-Methylpentanal-d7** (CAS No. 1794978-55-4). As a deuterated analog, its safety profile is considered to be nearly identical to its non-deuterated counterpart, 4-Methylpentanal (CAS No. 1119-16-0). The information presented herein is based on the available Safety Data Sheets (SDS) and scientific literature for 4-Methylpentanal and is intended to guide laboratory personnel in the safe handling and use of this compound.

Chemical Identification and Physical Properties

4-Methylpentanal-d7 is a labeled version of 4-methylpentanal, an aliphatic aldehyde. Its primary application is as an intermediate in the synthesis of labeled compounds, such as Pregabalin, for use in metabolic and pharmacokinetic studies.^[1]






Table 1: Physical and Chemical Properties of 4-Methylpentanal

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O	ChemBK
Molecular Weight	100.16 g/mol	ChemBK
Appearance	Colorless Liquid	Benchchem
Boiling Point	128-135 °C	ChemBK
Melting Point	-72.5 °C (estimate)	ChemBK
Flash Point	17.8 °C	ChemBK
Density	0.8079 g/cm ³ (estimate)	ChemBK
Vapor Pressure	16.9 mmHg at 25 °C	ChemBK
Water Solubility	3.8 g/L (predicted)	FooDB

Hazard Identification and Classification

4-Methylpentanal is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its flammability and potential to cause irritation upon contact.

Table 2: GHS Hazard Classification of 4-Methylpentanal

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	2		Danger	H225: Highly flammable liquid and vapor
Acute Toxicity, Oral	4		Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	2		Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A		Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3		Warning	H335: May cause respiratory irritation

Data sourced from PubChem.

Toxicological Information

The toxicological data for 4-Methylpentanal indicates that it is harmful if ingested and can cause irritation to the skin, eyes, and respiratory system.

Table 3: Acute Toxicity Data for 4-Methylpentanal

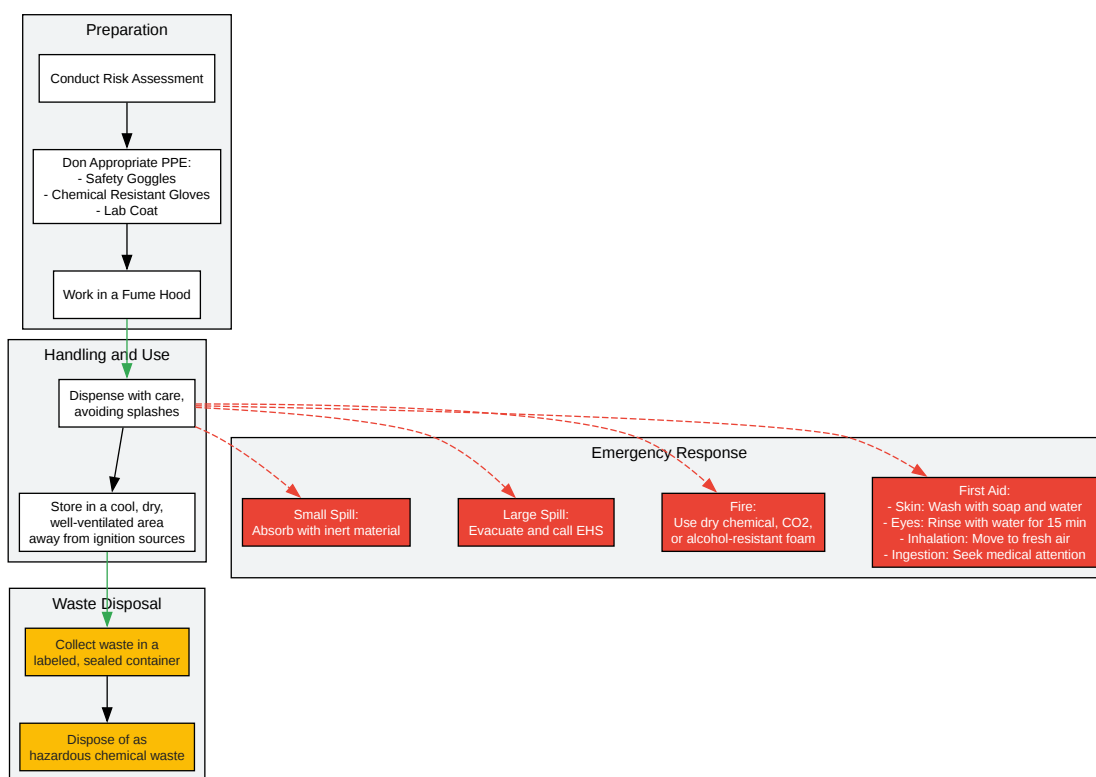
Route of Exposure	Species	Toxicity Value	Source
Oral	Rat	LD ₅₀ : 5660 mg/kg	ChemBK
Inhalation	Rat	LCL ₀ : 16000 ppm/4 hours	ChemBK

Note on Experimental Protocols: Detailed experimental protocols for the determination of the toxicological and physical hazard data presented in this guide are not publicly available in the referenced safety data sheets. The provided data is a summary of results from standardized testing procedures.

Safe Handling and Emergency Procedures

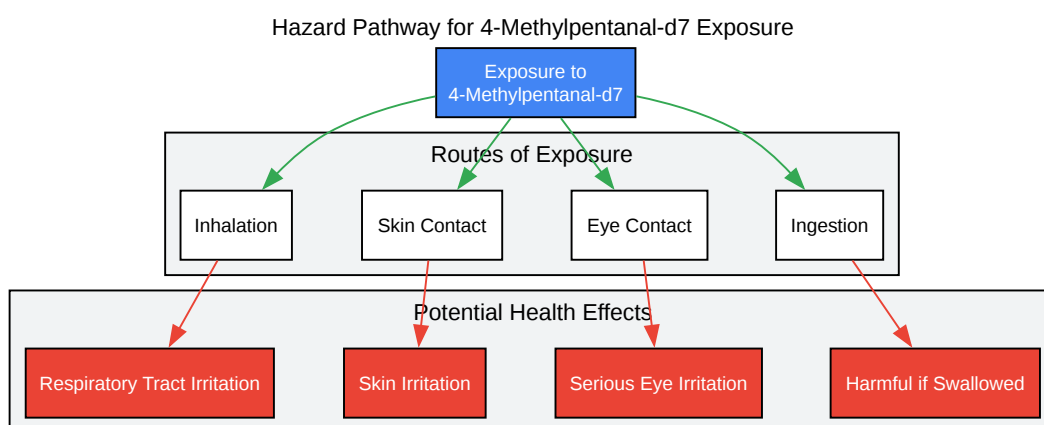
The following workflow outlines the essential procedures for the safe handling of **4-Methylpentanal-d7** in a laboratory setting.

Safe Handling Workflow for 4-Methylpentanal-d7

[Click to download full resolution via product page](#)Safe handling workflow for **4-Methylpentanal-d7**.

Signaling Pathways and Logical Relationships

The hazards associated with **4-Methylpentanal-d7** exposure can be understood as a logical progression from exposure to potential health effects.



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Logical relationship between exposure and health effects.

Conclusion

This technical guide summarizes the key safety information for **4-Methylpentanal-d7**, based on data available for its non-deuterated analog. Researchers, scientists, and drug development professionals should use this information to implement safe laboratory practices, including the use of appropriate personal protective equipment and engineering controls. Always refer to the specific Safety Data Sheet provided by the supplier for the most current and detailed information.

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References

- 1. chembk.com [chembk.com]
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